

p-Terphenyl-d14 (C18D14): A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Terphenyl-d14

Cat. No.: B051327

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An In-depth Technical Guide on the Core Properties, Synthesis, and Application of **p-Terphenyl-d14** in Analytical Research.

This technical guide provides a detailed overview of **p-Terphenyl-d14**, a deuterated aromatic hydrocarbon with the chemical formula C18D14. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work. This document covers the fundamental properties of **p-Terphenyl-d14**, its synthesis, and its primary application as a surrogate standard in the analysis of polycyclic aromatic hydrocarbons (PAHs) by gas chromatography-mass spectrometry (GC-MS). Detailed experimental protocols based on established methodologies are provided, along with quantitative data presented in structured tables and a visual representation of the analytical workflow.

Core Properties of p-Terphenyl-d14

p-Terphenyl-d14 is the deuterated analog of p-terphenyl, where all 14 hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it an ideal internal or surrogate standard for analytical applications, as it behaves chemically similarly to its non-deuterated counterpart but is distinguishable by its higher mass.

Physicochemical Data

Property	Value
Chemical Formula	C18D14
Molecular Weight	Approximately 244.39 g/mol
CAS Number	1718-51-0
Appearance	Solid
Melting Point	212-213 °C

Synthesis of p-Terphenyl-d14

The synthesis of p-terphenyl and its derivatives is most commonly achieved through a palladium-catalyzed cross-coupling reaction, specifically the Suzuki-Miyaura coupling. This reaction forms a carbon-carbon bond between an organoboron compound and an organohalide.

To synthesize **p-Terphenyl-d14**, deuterated starting materials are required. A potential synthetic route involves the coupling of a deuterated phenylboronic acid with a deuterated dihalobenzene or the coupling of a deuterated biphenyl derivative with a deuterated phenylating agent.

General Suzuki Coupling Protocol:

A general procedure for a Suzuki coupling reaction to form a p-terphenyl structure involves the following steps:

- An aryl halide (e.g., 1,4-dibromobenzene-d4) and an arylboronic acid (e.g., phenyl-d5-boronic acid) are mixed in a suitable solvent, often in a biphasic system with water.
- A palladium catalyst, such as palladium(II) acetate or tetrakis(triphenylphosphine)palladium(0), is added.
- A base, typically sodium carbonate or potassium carbonate, is introduced to facilitate the transmetalation step.
- The reaction mixture is heated under an inert atmosphere for a specified period.

- Upon completion, the product is extracted from the aqueous phase using an organic solvent.
- The organic layer is dried, and the solvent is removed to yield the crude product, which is then purified, often by recrystallization or chromatography.

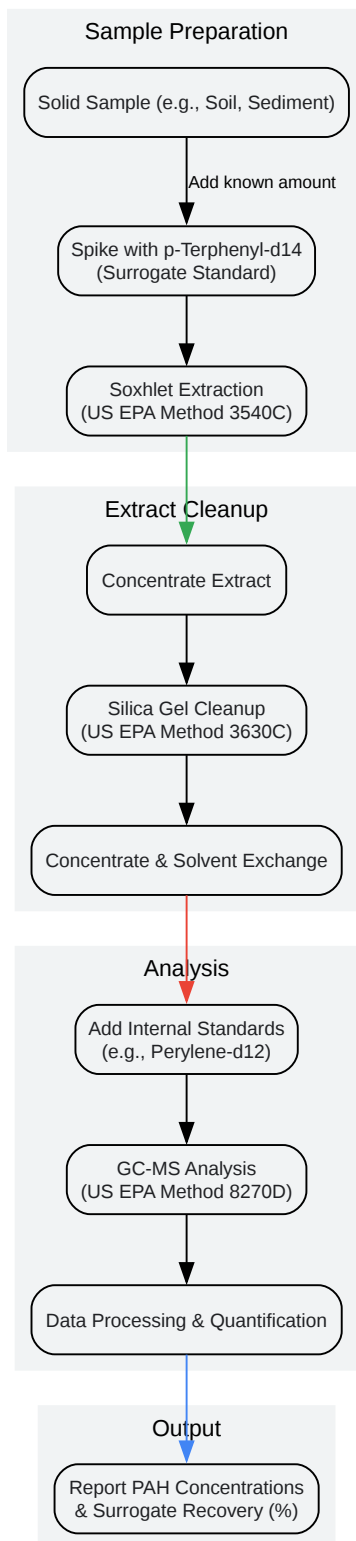
Application in Polycyclic Aromatic Hydrocarbon (PAH) Analysis

The primary application of **p-Terphenyl-d14** is as a surrogate standard in the analysis of PAHs in various environmental matrices such as soil, sediment, and water. Its use is integral to methodologies developed by the United States Environmental Protection Agency (US EPA), particularly Methods 3540C, 3630C, and 8270D. As a surrogate, it is added to samples before extraction to monitor the efficiency and recovery of the analytical process.

Experimental Workflow for PAH Analysis

The following diagram illustrates the typical workflow for the analysis of PAHs in a solid matrix using **p-Terphenyl-d14** as a surrogate standard.

Experimental Workflow for PAH Analysis using p-Terphenyl-d14

[Click to download full resolution via product page](#)Caption: Workflow for PAH analysis using **p-Terphenyl-d14**.

Experimental Protocols

Detailed methodologies for the key experimental stages are outlined below. These are based on standard US EPA methods.

Sample Extraction (US EPA Method 3540C - Soxhlet Extraction)

- A solid sample (e.g., 10-20 g of soil) is mixed with an equal amount of anhydrous sodium sulfate to remove water.
- The mixture is placed in an extraction thimble.
- A known amount of **p-Terphenyl-d14** spiking solution is added directly to the sample in the thimble.
- The thimble is placed in a Soxhlet extractor.
- The sample is extracted with an appropriate solvent (e.g., a mixture of acetone and hexane) for 16-24 hours.
- After extraction, the solvent extract is concentrated.

Extract Cleanup (US EPA Method 3630C - Silica Gel Cleanup)

- A chromatography column is packed with activated silica gel.
- The column is pre-eluted with a non-polar solvent like hexane.
- The concentrated extract from the extraction step is loaded onto the column.
- The PAHs and the **p-Terphenyl-d14** surrogate are eluted from the column with a specific solvent system, leaving behind more polar interfering compounds.
- The collected eluate is then concentrated to a final volume, typically 1 mL.

Instrumental Analysis (US EPA Method 8270D - GC-MS)

The cleaned-up extract is analyzed by gas chromatography-mass spectrometry.

Typical GC-MS Parameters:

Parameter	Example Value
GC Column	30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms)
Carrier Gas	Helium at a constant flow rate
Injection Mode	Splitless
Injector Temperature	250-300 °C
Oven Temperature Program	Initial temp 40-70°C, ramped to 300-320°C
MS Ionization Mode	Electron Ionization (EI) at 70 eV
MS Acquisition Mode	Selected Ion Monitoring (SIM)

Selected Ion Monitoring (SIM) for **p-Terphenyl-d14**:

Compound	Quantitation Ion (m/z)	Qualifier Ion(s) (m/z)
p-Terphenyl-d14	244	242, 245

Data Presentation

The use of **p-Terphenyl-d14** allows for the accurate quantification of PAHs by correcting for losses during sample preparation and analysis. The recovery of the surrogate standard is a key quality control parameter.

Analytical Performance Data:

Parameter	Typical Value
Surrogate Recovery	70-130% (as per EPA method criteria)
Method Detection Limit (MDL) for PAHs	0.1 - 10 µg/kg (matrix dependent)
Quantification of PAHs	Based on the response factor relative to an internal standard, with the final concentration corrected for the recovery of p-Terphenyl-d14.

Conclusion

p-Terphenyl-d14 is an essential tool for the accurate and reliable quantification of polycyclic aromatic hydrocarbons in complex matrices. Its chemical and physical properties are well-suited for its role as a surrogate standard in established analytical protocols, such as those developed by the US EPA. The methodologies described in this guide provide a framework for the effective use of **p-Terphenyl-d14** in environmental and analytical research.

- To cite this document: BenchChem. [p-Terphenyl-d14 (C18D14): A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b051327#p-terphenyl-d14-molecular-weight-and-formula-c18d14\]](https://www.benchchem.com/product/b051327#p-terphenyl-d14-molecular-weight-and-formula-c18d14)

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